

Application of Molybdenum Alloys in High-Temperature Experiments: Application Notes and Protocols

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Compound of Interest

Compound Name: Molybdenum

CAS No.: 22541-84-0

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Introduction

Molybdenum and its alloys are critical materials in high-temperature experimental setups due to their exceptional strength at elevated temperatures, high melting point, low coefficient of thermal expansion, and good thermal conductivity.[1][2] These properties make them ideal for applications in vacuum furnaces, aerospace components, and as structural materials in high-temperature testing rigs.[3][4] This document provides detailed application notes and protocols for the use of two common **molybdenum** alloys, TZM and **Molybdenum-Lanthanum (Mo-La)**, in high-temperature experiments.

Key Molybdenum Alloys for High-Temperature Applications

Two of the most prevalent **molybdenum** alloys for high-temperature use are TZM and Mo-La.

- TZM (Titanium-Zirconium-**Molybdenum**): This alloy typically contains 0.5% Titanium, 0.08% Zirconium, and 0.02% Carbon. The addition of these elements enhances the high-temperature strength and recrystallization temperature of pure **molybdenum**.^{[4][5]} TZM is known for its superior strength and creep resistance at temperatures between 700°C and 1400°C.^[4]
- Mo-La (**Molybdenum**-Lanthanum Oxide): This is an oxide dispersion-strengthened (ODS) alloy containing a small amount of lanthanum oxide (La_2O_3). The dispersed oxide particles create a stacked fiber microstructure that is stable up to 2000°C, providing excellent creep resistance.^[6] Mo-La alloys are particularly noted for their improved ductility and wear resistance at high temperatures.^[6]

Data Presentation: Comparative Properties of Molybdenum Alloys

The selection of a suitable **molybdenum** alloy for a high-temperature experiment depends on the specific mechanical and thermal loads it will endure. The following tables summarize key quantitative data for TZM and Mo-La alloys at various temperatures.

Property	Pure Molybdenum	TZM Alloy	Mo-La Alloy	Test Conditions
Composition	99.95% Mo	~0.5% Ti, 0.08% Zr, 0.02% C, bal. Mo	~0.7% La_2O_3 , bal. Mo	-
Melting Point	2623°C	~2620°C	~2620°C	-
Recrystallization Temperature	~1000°C ^[3]	>1200°C ^[7]	>1400°C ^[3]	-
Recommended Max. Use Temp.	<1000°C (in air)	700 - 1400°C ^[4]	Up to 2000°C (in vacuum/inert) ^[6]	Varies with atmosphere

Table 1: General Properties of **Molybdenum** and its Alloys.

Temperature (°C)	Alloy	Ultimate Tensile Strength (UTS) (MPa)	Yield Strength (YS) (MPa)	Elongation (%)
Room Temperature	Pure Mo	916.3	-	6.5[8]
Room Temperature	TZM	1096	-	7[7]
Room Temperature	Mo-La	783	-	37.5[9]
1200	TZM	~450	~380	~10
1400	Mo-La	Decreases significantly	-	Decreases significantly[10]
1400	TZM	Decreases with temp	-	Increases with temp[3]

 Table 2: Tensile Properties of **Molybdenum** Alloys at Various Temperatures.

Temperature (°C)	Alloy	Hardness (Vickers)
Room Temperature	Pure Mo	230
Room Temperature	TZM	250 - 350
Elevated (General)	TZM	Higher than pure Mo

 Table 3: Hardness of **Molybdenum** and TZM Alloy.

Experimental Protocols

The following are detailed protocols for key high-temperature experiments utilizing **molybdenum** alloys. These protocols are based on established ASTM standards and methodologies from scientific literature.

Protocol 1: High-Temperature Tensile Testing

Objective: To determine the ultimate tensile strength, yield strength, and elongation of **molybdenum** alloys at elevated temperatures. This protocol is guided by principles outlined in ASTM E21.

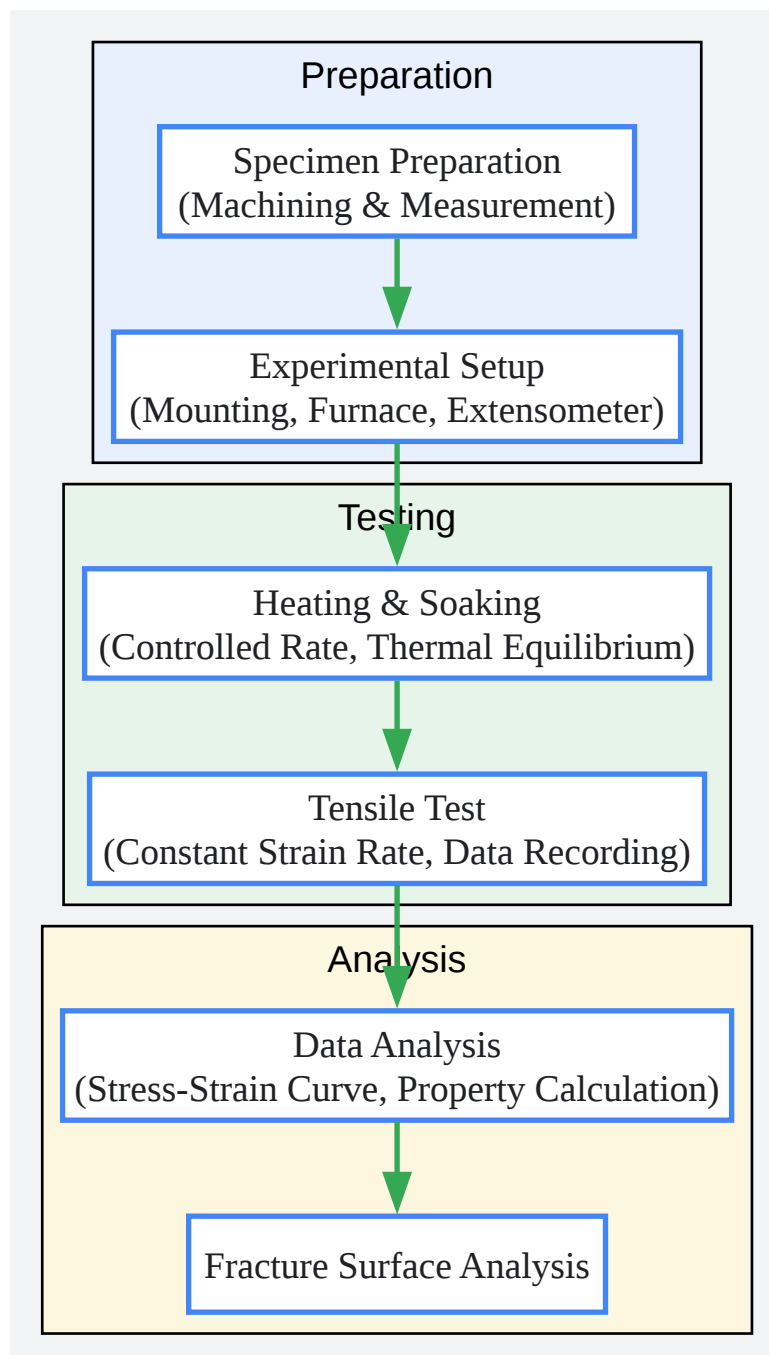
Materials and Equipment:

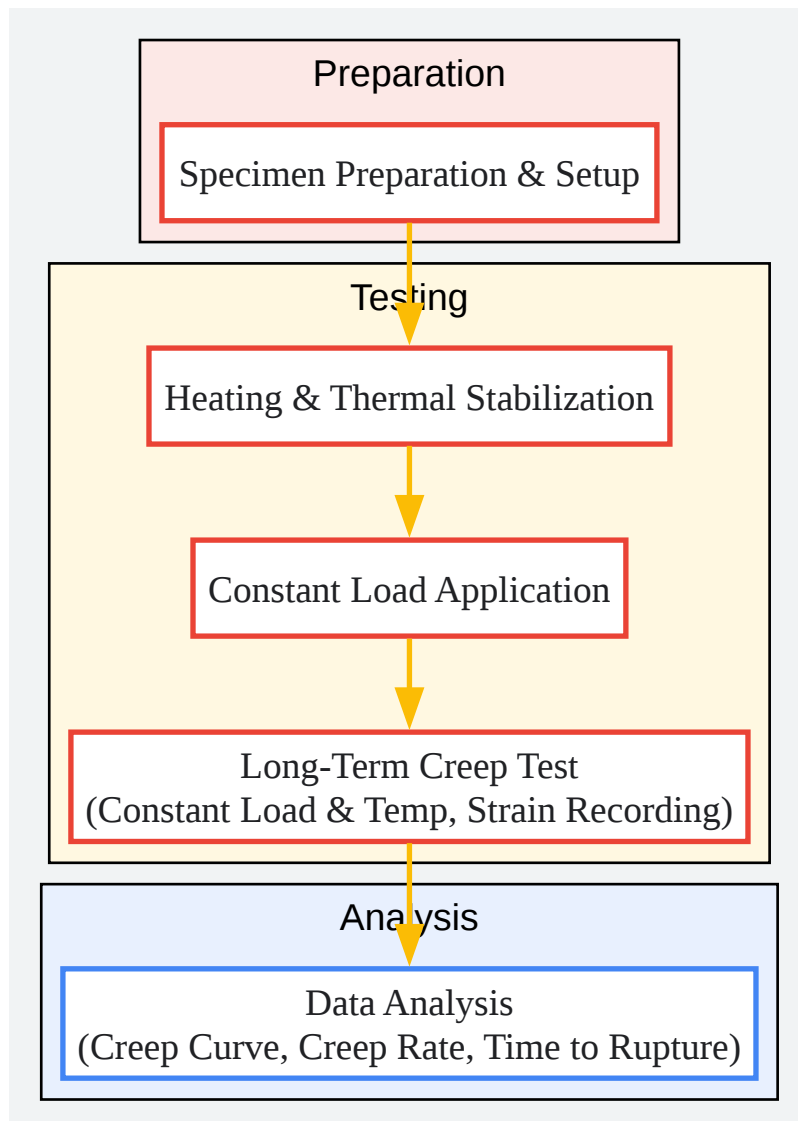
- Tensile testing machine equipped with a high-temperature furnace and extensometer.
- **Molybdenum** alloy test specimens (e.g., TZM or Mo-La) machined to standard dimensions.
- High-temperature grips (e.g., made of a higher-temperature refractory metal or ceramic).
- Inert gas supply (e.g., Argon) to prevent oxidation.
- Thermocouples for temperature monitoring.

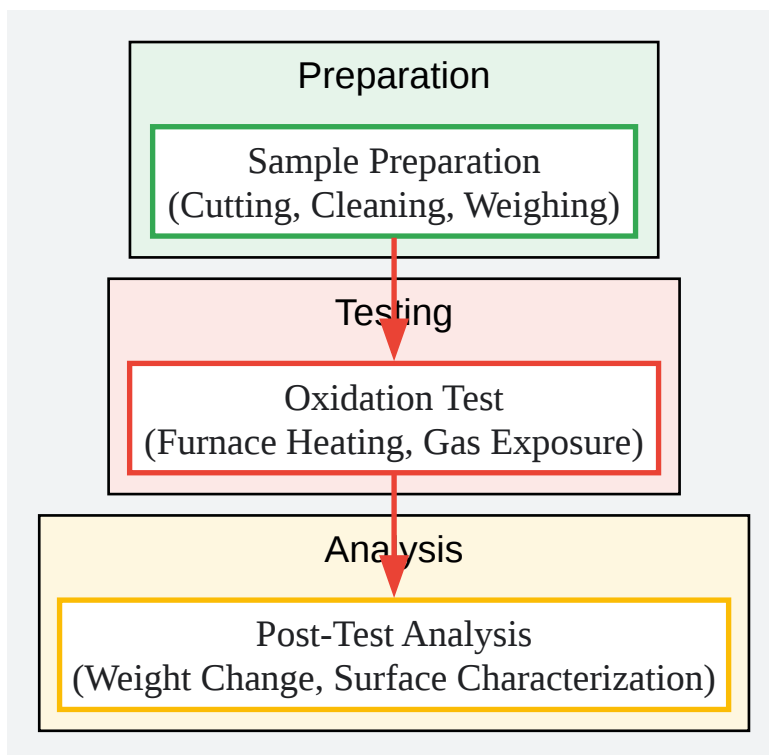
Procedure:

- Specimen Preparation:
 - Machine the **molybdenum** alloy into a standard tensile specimen geometry (dog-bone shape).
 - Measure and record the initial gauge length and cross-sectional area of the specimen.
 - Visually inspect the specimen for any surface defects.
- Experimental Setup:
 - Mount the specimen securely in the grips of the tensile testing machine.
 - Position the furnace around the specimen and ensure uniform heating of the gauge section.
 - Attach the high-temperature extensometer to the gauge section of the specimen.
 - Place thermocouples in close proximity to the specimen to accurately monitor the temperature.

- Purge the furnace with an inert gas to create a non-oxidizing atmosphere.
- Heating and Soaking:
 - Heat the specimen to the desired test temperature at a controlled rate.
 - Once the target temperature is reached, allow the specimen to soak for a predetermined time (e.g., 30 minutes) to ensure thermal equilibrium.
- Tensile Test:
 - Apply a tensile load to the specimen at a constant strain rate.
 - Record the load and displacement data continuously throughout the test.
 - Continue the test until the specimen fractures.
- Data Analysis:
 - Plot the stress-strain curve from the recorded data.
 - Determine the ultimate tensile strength, 0.2% offset yield strength, and percentage elongation from the stress-strain curve.
 - Examine the fracture surface to understand the failure mode.







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References

- 1. imoa.info [imoa.info]
- 2. azom.com [azom.com]
- 3. firmetal.com [firmetal.com]
- 4. rembar.com [rembar.com]
- 5. ceramaterials.com [ceramaterials.com]
- 6. ceramaterials.com [ceramaterials.com]
- 7. researchgate.net [researchgate.net]
- 8. mdpi.com [mdpi.com]

- [9. The origin of exceptionally large ductility in molybdenum alloys dispersed with irregular-shaped La₂O₃ nano-particles - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. The high temperature properties of high temperature molybdenum alloy and TZM all - NEWS - Luoyang Yamu Nonferrous Metals Co., Ltd \[lyyamu.com\]](#)
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